

Personal protective equipment for handling 2-Amino-6-chloro-4-nitrophenol

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Compound of Interest

Compound Name: 2-Amino-6-chloro-4-nitrophenol

Cat. No.: B3029376

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Essential Safety and Handling Guide for 2-Amino-6-chloro-4-nitrophenol

This guide provides crucial safety and logistical information for the handling and disposal of **2-Amino-6-chloro-4-nitrophenol**, tailored for research, scientific, and drug development professionals. Following these procedures is essential for ensuring laboratory safety and minimizing environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

2-Amino-6-chloro-4-nitrophenol is a chemical that requires careful handling due to its potential hazards. It is known to cause skin and eye irritation, and may lead to an allergic skin reaction.^{[1][2][3]} It can also cause respiratory irritation.^{[2][4]} Furthermore, it is toxic to aquatic life with long-lasting effects.^[1] Adherence to the recommended personal protective equipment (PPE) is mandatory to ensure user safety.

Protection Type	Recommended PPE	Standards/Specifications
Eye/Face Protection	Tightly fitting safety goggles with side-shields or a face shield.	Conforming to EN 166 (EU) or NIOSH (US) approved standards. [1] [2]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and impervious, fire/flame-resistant clothing.	Gloves must satisfy EU Directive 89/686/EEC and the standard EN 374. [1]
Respiratory Protection	A full-face respirator is necessary if exposure limits are exceeded or irritation is experienced.	Use respirators and components tested and approved under NIOSH (US) or CEN (EU) standards. [4]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **2-Amino-6-chloro-4-nitrophenol** is critical to minimize exposure and prevent accidents.

- Preparation:

- Ensure a well-ventilated handling area, such as a chemical fume hood.[\[1\]](#)[\[4\]](#)
- Verify that an eyewash station and safety shower are readily accessible.[\[5\]](#)
- Inspect all PPE for integrity before use.[\[1\]](#)[\[4\]](#)

- Handling:

- Avoid the formation of dust and aerosols.[\[1\]](#)[\[4\]](#)
- Use non-sparking tools to prevent ignition.[\[1\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)[\[4\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)[\[6\]](#)

- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][2]
 - Keep away from incompatible materials such as oxidizing agents.[5]
 - For long-term storage, a freezer is recommended.[5]

Accidental Release and Disposal Plan

In the event of a spill or for routine disposal, the following procedures must be followed to ensure safety and environmental protection.

Accidental Release Measures

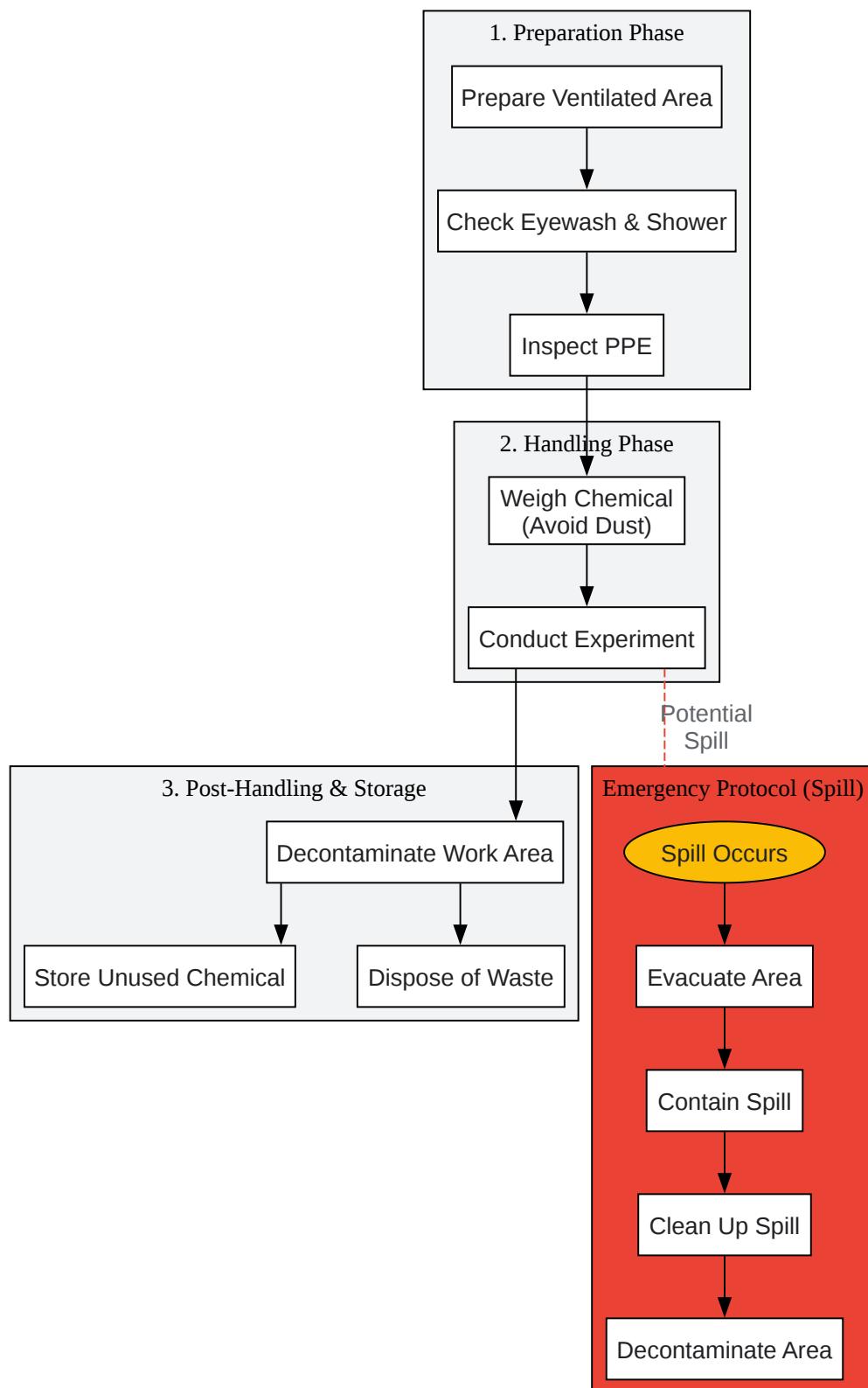
Step	Procedure
1. Evacuation & Isolation	Evacuate personnel to a safe area and keep people away from and upwind of the spill.[1]
2. Control Ignition Sources	Remove all sources of ignition.[1]
3. Containment	Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[1][2]
4. Clean-up	Dampen the solid spill material with 60-70% ethanol and transfer it to a suitable container for disposal.[7] Use spark-proof tools and explosion-proof equipment.[1]
5. Decontamination	Wash all contaminated surfaces with 60-70% ethanol followed by a soap and water solution. [7]

Disposal Plan

Dispose of **2-Amino-6-chloro-4-nitrophenol** and its containers in accordance with all applicable local, state, and federal regulations.

Waste Type	Disposal Method
Unused Product	Offer surplus and non-recyclable solutions to a licensed disposal company. [4] Burn in a chemical incinerator equipped with an afterburner and scrubber. [4]
Contaminated Packaging	Dispose of as unused product. [4]
Spill Residue	Collect in a suitable, closed container for disposal by a licensed professional waste disposal service. [1] [4] [7]

Workflow for Safe Handling of 2-Amino-6-chloro-4-nitrophenol

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Caption: Workflow for the safe handling of **2-Amino-6-chloro-4-nitrophenol**.

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References

- 1. echemi.com [echemi.com]
- 2. aksci.com [aksci.com]
- 3. 2-Amino-6-Chloro-4-Nitrophenol | C6H5CIN2O3 | CID 4679699 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. capotchem.cn [capotchem.cn]
- 5. fishersci.com [fishersci.com]
- 6. 2-Amino-6-chloro-4-nitrophenol - Safety Data Sheet [chemicalbook.com]
- 7. 2-AMINO-6-CHLORO-4-NITROPHENOL HYDROCHLORIDE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
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